

Laduviglusib Stability: Known Data and Handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Laduviglusib

CAS No.: 252917-06-9

Cat. No.: S548968

Get Quote

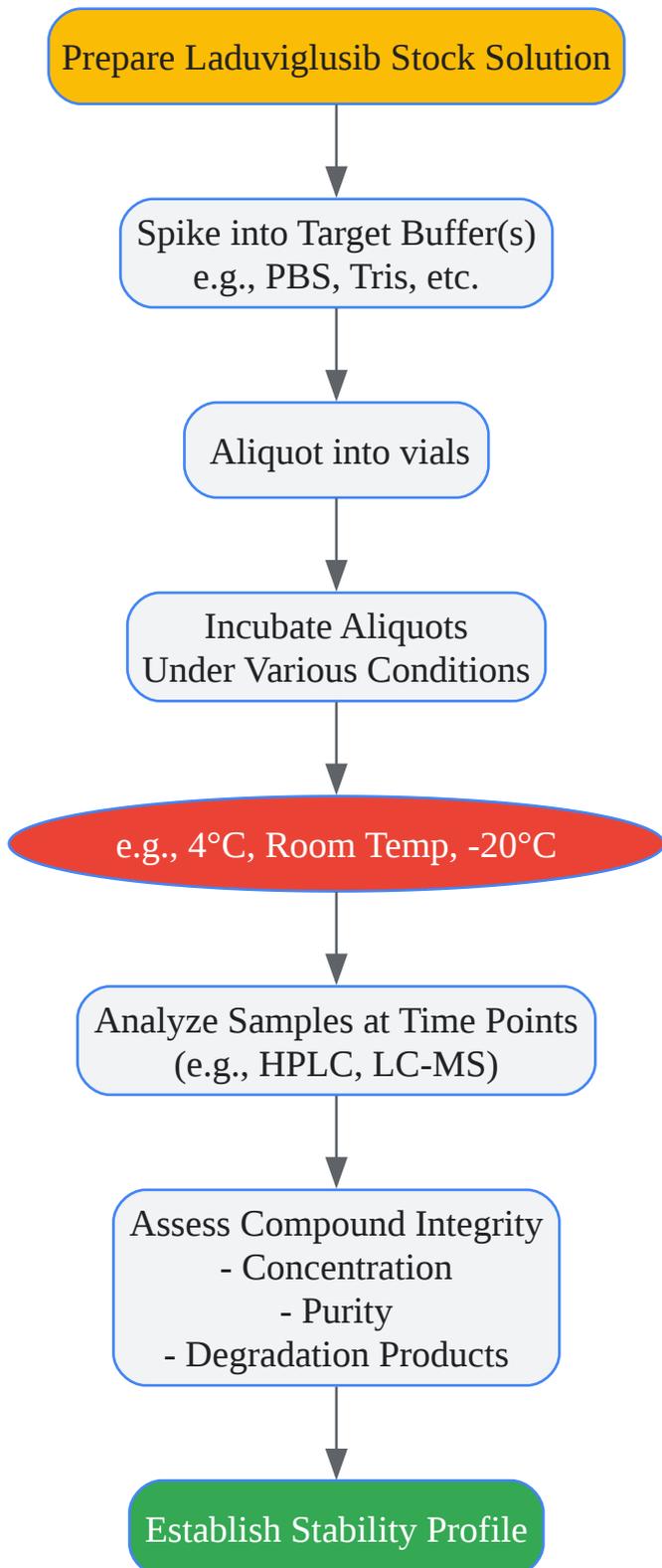
The table below summarizes the key stability and handling information available from supplier data and research protocols.

Aspect	Key Parameters	Recommendation / Reported Data
Solid Form	Storage	Store at -20°C for up to 3 years [1].

| **Stock Solution (in DMSO)** | Storage & Stability | • **Long-term:** Store aliquots at -20°C for up to one year [2]. • **Short-term:** Thawed aliquots are stable at 4°C for up to three weeks [2]. | | **Reconstitution** | Solubility in DMSO | 105 mg/mL (225.64 mM); sonication is recommended [1]. | | **Working Solution** | Stability | The stability of diluted working solutions in aqueous buffers is not specified and should be determined empirically. |

Experimental Workflow for Stability Testing

Since data on buffer stability is lacking, here is a proposed experimental methodology you can adopt to determine the stability of **Laduviglusib** under your specific conditions.



[Click to download full resolution via product page](#)

Frequently Asked Questions

Q1: For how long can I use a freshly prepared Laduviglusib working solution in my cell culture assay?

There is no definitive data. As a best practice, it is highly recommended to prepare the working solution fresh for each experiment. If you must store a diluted solution, conduct your own stability testing using the workflow above, as stability can be influenced by buffer composition, pH, and temperature.

Q2: I have an old aliquot of Laduviglusib in DMSO. How can I verify it is still potent? You can check for visible signs of precipitation or discoloration. For a functional verification, you can perform a **dose-response assay** in a relevant cell-based system. A common method is to treat cells known to be responsive to Wnt/ β -catenin activation (e.g., HEK293T with a TOPFlash reporter plasmid) and measure the expected biological output. A right-shift in the dose-response curve or a decrease in maximum efficacy compared to a fresh standard would indicate a loss of potency [1].

Q3: Does freeze-thaw cycling affect the stability of my DMSO stock? While the sources do not specify the number of freeze-thaw cycles, the recommendation to **store single-use aliquots** at -20°C strongly implies that repeated freezing and thawing can lead to degradation [2]. To preserve stability, avoid repeated freeze-thaw cycles by preparing small, single-use aliquots.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CHIR-99021 | CT99021 | Wnt/ β -catenin activator | TargetMol [targetmol.com]
2. September, 2025 - Laduviglusib GSK-3 inhibitor [faieafrikanart.com]

To cite this document: Smolecule. [Laduviglusib Stability: Known Data and Handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548968#laduviglusib-stability-in-buffer-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com